

# An In-depth Technical Guide to Sorbitan Distearate: Chemical Structure and Synthesis

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## Compound of Interest

Compound Name: Sorbitan distearate

CAS No.: 36521-89-8

Cat. No.: B1605813

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This technical guide provides a comprehensive overview of the chemical structure and synthesis pathways of **sorbitan distearate**, a nonionic surfactant widely utilized in the pharmaceutical, cosmetic, and food industries for its emulsifying, stabilizing, and dispersing properties. This document adheres to stringent data presentation and visualization requirements to facilitate advanced research and development.

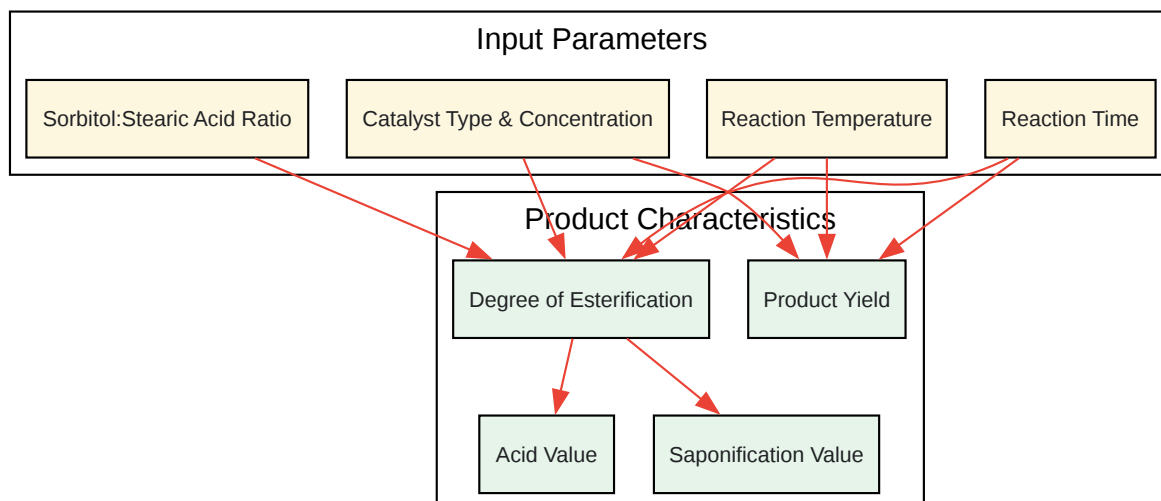
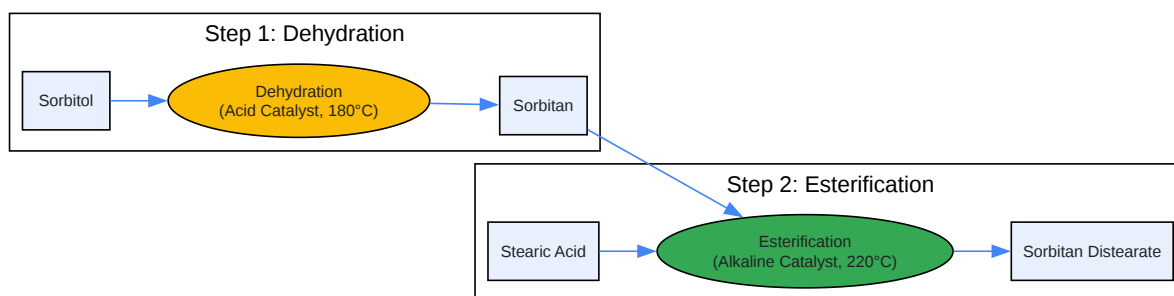
## Chemical Structure and Properties

**Sorbitan distearate** is a diester of stearic acid and anhydrides of the sugar alcohol sorbitol.<sup>[1]</sup> The manufacturing process results in a complex mixture of related molecules rather than a single pure compound.

Key Identifiers and Properties:

Property	Value	Source
IUPAC Name	[(3R,4S)-4-hydroxy-2-[(1R)-2-hydroxy-1-octadecanoyloxyethyl]oxolan-3-yl] octadecanoate	[2][3]
CAS Number	36521-89-8	[4][5][6]
Molecular Formula	C42H80O7	[4][5][7]
Molecular Weight	697.08 g/mol	[4][5][8]
Appearance	White to light yellow granules or waxy solid	[4][9]
Solubility	Insoluble in water; soluble in various organic solvents	[4][7]

A representative chemical structure of a **sorbitan distearate** isomer is depicted below:



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## References

- 1. [ewg.org](http://ewg.org) [ewg.org]

- [2. sorbitan distearate, 36521-89-8 \[thegoodscentscopy.com\]](#)
- [3. Sorbitan, dioctadecanoate | C42H80O7 | CID 169781 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Sorbitan Distearate | Therapeutic Goods Administration \(TGA\) \[tga.gov.au\]](#)
- [5. GSRS \[gsrs.ncats.nih.gov\]](#)
- [6. incibeauty.com \[incibeauty.com\]](#)
- [7. Sorbitan distearate - Surfactant - 表面活性剂百科 \[surfactant.top\]](#)
- [8. parchem.com \[parchem.com\]](#)
- [9. Sorbitan tristearate - Wikipedia \[en.wikipedia.org\]](#)
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